

Trichlormethylsilan grundlegende Eigenschaften und Reaktivität

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trichlormethylsilan

Cat. No.: B14281748

[Get Quote](#)

Ein umfassender technischer Leitfaden zu den grundlegenden Eigenschaften und der Reaktivität von **Trichlormethylsilan**.

Dieser Leitfaden richtet sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung und bietet eine detaillierte technische Übersicht über **Trichlormethylsilan** (CH_3SiCl_3). Er behandelt die physikalischen und chemischen Kerneigenschaften, die Reaktivität, experimentelle Protokolle und Sicherheitsaspekte.

Allgemeine Informationen

Trichlormethylsilan, auch als Methyltrichlorsilan bekannt, ist eine farblose, klare und leichtentzündliche Flüssigkeit mit einem stechenden Geruch.^[1] Es gehört zur Gruppe der halogenierten Silane und dient als grundlegende Chemikalie in der organisch-chemischen Synthese.^[1] An feuchter Luft raucht es stark infolge der Abspaltung von Chlorwasserstoff.^[1]

Quantitative Physikalische und Chemische Eigenschaften

Die quantitativen Daten zu **Trichlormethylsilan** sind in der folgenden Tabelle zusammengefasst, um einen klaren Vergleich der Eigenschaften zu ermöglichen.

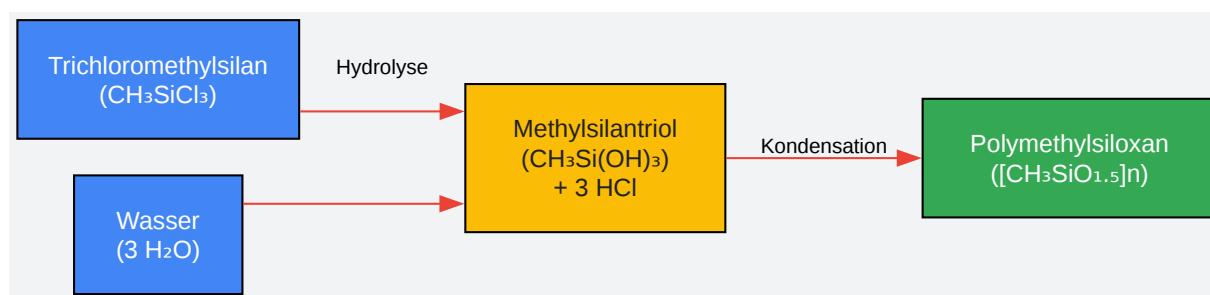
Eigenschaft	Wert	Einheit	Quellen
Summenformel	CH ₃ Cl ₃ Si	-	[1]
Molare Masse	149,48	g·mol ⁻¹	[1]
Aggregatzustand	flüssig	-	[1]
Dichte (bei 20 °C)	1,27 - 1,29	g·cm ⁻³	[1]
Schmelzpunkt	-90	°C	[1]
Siedepunkt	66	°C	[1]
Dampfdruck (bei 20 °C)	179 - 189	hPa	[1]
Dampfdruck (bei 30 °C)	274	hPa	[1]
Dampfdruck (bei 40 °C)	406	hPa	[1]
Dampfdruck (bei 50 °C)	585	hPa	[1]
Brechungsindex (bei 20 °C)	1,4106	-	[1]
Flammpunkt	-1 bis 8	°C	
Zündtemperatur	>500	°C	
Explosionsgrenzen	5.5 - 10.4	% (v/v)	

Reaktivität

Trichlormethylsilan ist eine elektrophile Substanz, die am Siliciumatom sehr leicht von Nukleophilen angegriffen wird.[2][3] Seine bemerkenswerteste Reaktivität ist die heftige Reaktion mit Wasser.

Hydrolyse

Bei Kontakt mit Wasser hydrolysiert **Trichlormethylsilan** in einer stark exothermen Reaktion. [2] Dabei entsteht Chlorwasserstoff (HCl) und zunächst Methylsilantriol ($\text{CH}_3\text{Si}(\text{OH})_3$). [4] Das Methylsilantriol ist unbeständig und kondensiert sofort weiter zu polymeren Methylsiloxanen, die als weißer, fester Niederschlag ausfallen. [4] Die Reaktion ist so heftig, dass es zu einem starken Aufbrausen durch das entweichende Chlorwasserstoffgas kommt. [4] Das Endprodukt nach dem Trocknen ist ein feines, weißes Pulver. [4]



[Click to download full resolution via product page](#)

Bildunterschrift: Hydrolyse von **Trichlormethylsilan** zu Polymethylsiloxan.

Experimentelle Protokolle

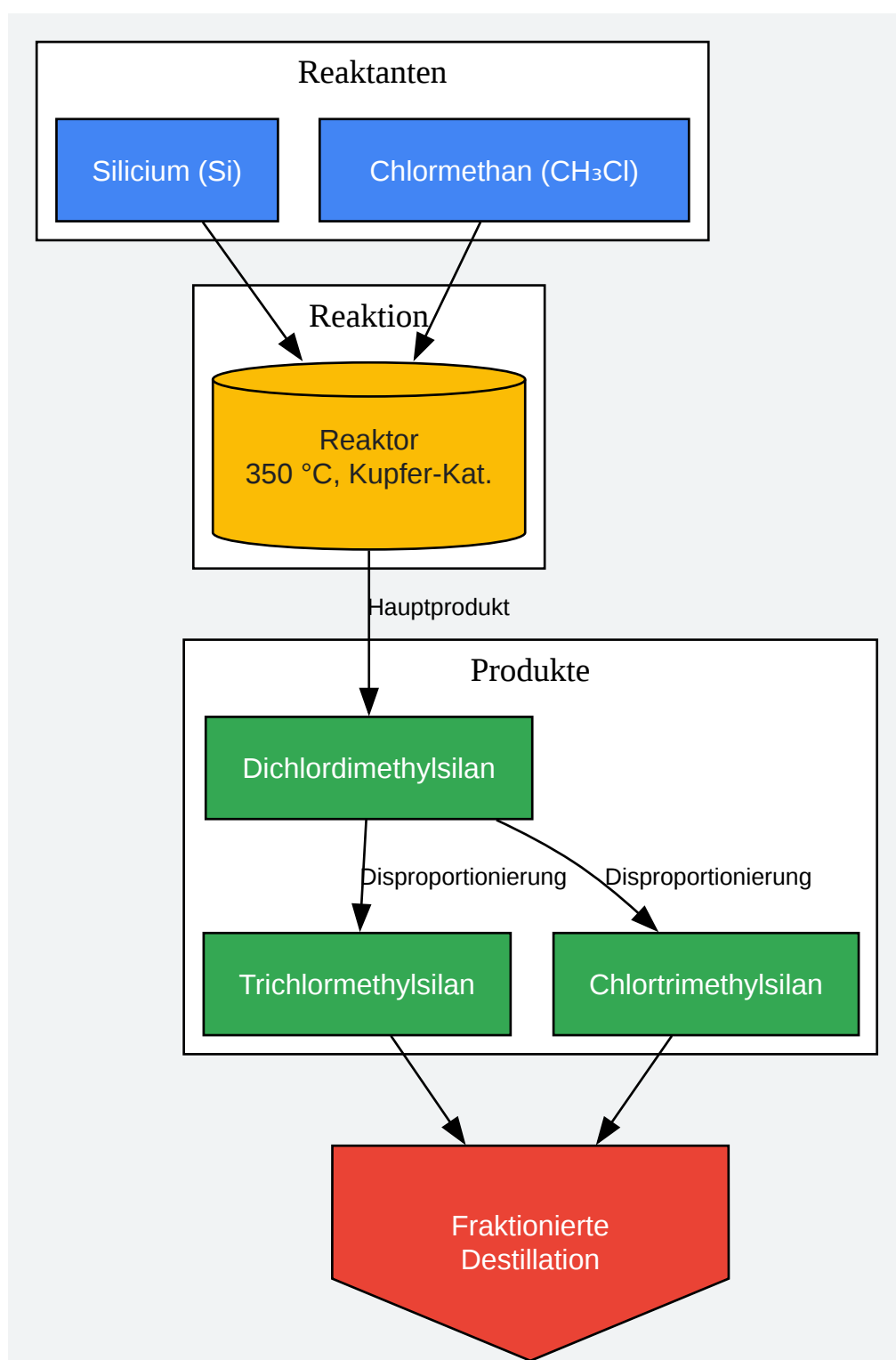
Protokoll 1: Herstellung über die Müller-Rochow-Synthese

Die industrielle Herstellung von **Trichlormethylsilan** erfolgt zusammen mit anderen Methylchlorsilanen durch die Müller-Rochow-Synthese. [1][3]

Methodik:

- Reaktanten: Gepulvertes Silicium und Chlormethan (CH_3Cl).
- Katalysator: Gepulvertes Kupfer und Kupfer(II)-oxid.
- Reaktionsbedingungen: Die Reaktion wird bei einer Temperatur von 350°C durchgeführt. [3]
- Prozess: Chlormethan wird über eine Mischung aus Silicium und dem Kupferkatalysator geleitet. Zunächst entsteht hauptsächlich Dichlordimethylsilan. [3]

- Disproportionierung: Unter den herrschenden Reaktionsbedingungen disproportioniert das primär gebildete Dichlordimethylsilan zu Chlortrimethylsilan und **Trichlormethylsilan**.^[3]
- Aufreinigung: Das entstehende Produktgemisch wird durch fraktionierte Destillation aufgrund der unterschiedlichen Siedepunkte der Komponenten getrennt.^[3]



[Click to download full resolution via product page](#)

Bildunterschrift: Workflow der Müller-Rochow-Synthese für Methylchlorsilane.

Protokoll 2: Durchführung der Hydrolyse im Labormaßstab

Dieses Protokoll beschreibt die qualitative Durchführung der Hydrolyse von **Trichlormethylsilan**, um dessen Reaktivität zu demonstrieren.[4]

Warnung: Aufgrund der Freisetzung von Chlorwasserstoffgas muss dieser Versuch zwingend unter einem Abzug durchgeführt werden.[4][5] Das Tragen von Schutzbrille, Handschuhen und Laborkittel ist unerlässlich.[4][5]

Materialien:

- **Trichlormethylsilan** (Xi, F)[4]
- Destilliertes Wasser
- Reagenzglas
- Pipette

Methodik:

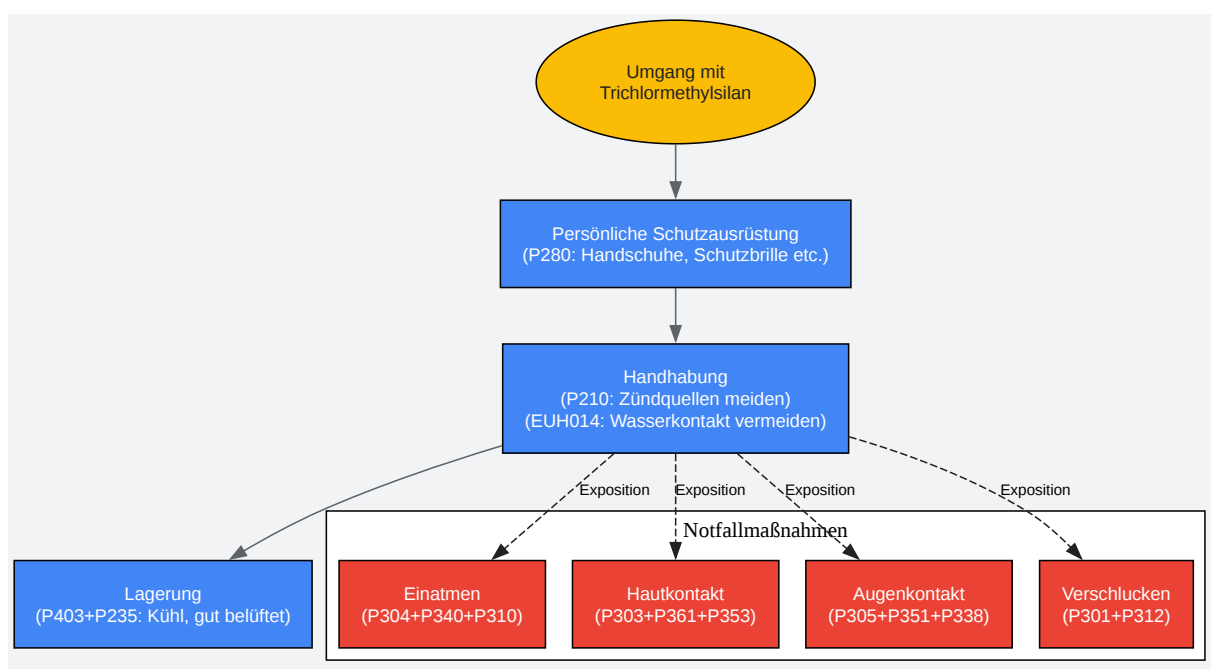
- Vorbereitung: Ein Reagenzglas wird im Abzug mit ca. 18 ml Wasser befüllt.[4]
- Reaktionsstart: Vorsichtig werden 2 ml **Trichlormethylsilan** zum Wasser in das Reagenzglas gegeben.[4]
- Beobachtung: Es kommt zu einer sofortigen und heftigen Reaktion. Ein starkes Aufbrausen ist zu beobachten, bei dem Gas (Chlorwasserstoff) entweicht.[4] Gleichzeitig bildet sich ein weißer Feststoff, der sich an den Wänden des Reagenzglases absetzt.[4]
- Abschluss: Die Reaktion ist abgeschlossen, wenn kein Aufbrausen mehr zu beobachten ist und sich der Feststoff abgesetzt hat. Das Produkt ist ein polymeres Methylsiloxan.

Sicherheitshinweise

Trichlormethylsilan ist als Gefahrstoff eingestuft und erfordert besondere Vorsichtsmaßnahmen bei der Handhabung.

- Gefahrenpiktogramme: GHS02 (Flamme), GHS05 (Ätzwirkung), GHS06 (Totenkopf mit gekreuzten Knochen).
- Signalwort: Gefahr.[1]
- H-Sätze (Gefahrenhinweise):
 - H225: Flüssigkeit und Dampf leicht entzündbar.[1][6]
 - H302 + H312: Gesundheitsschädlich bei Verschlucken oder Hautkontakt.[6]
 - H314: Verursacht schwere Verätzungen der Haut und schwere Augenschäden.[6]
 - H331: Giftig bei Einatmen.[6]
 - H335: Kann die Atemwege reizen.[1][6]
 - EUH014: Reagiert heftig mit Wasser.[1][6]
- P-Sätze (Sicherheitshinweise):
 - P210: Von Hitze, heißen Oberflächen, Funken, offenen Flammen und anderen Zündquellen fernhalten. Nicht rauchen.[6]
 - P280: Schutzhandschuhe/Schutzkleidung/Augenschutz/Gesichtsschutz tragen.[6]
 - P301 + P312: BEI VERSCHLUCKEN: Bei Unwohlsein GIFTINFORMATIONSZENTRUM/Arzt anrufen.[6]
 - P303 + P361 + P353: BEI BERÜHRUNG MIT DER HAUT (oder dem Haar): Alle kontaminierten Kleidungsstücke sofort ausziehen. Haut mit Wasser abwaschen.[6]

- P304 + P340 + P310: BEI EINATMEN: Die Person an die frische Luft bringen und für ungehinderte Atmung sorgen. Sofort GIFTINFORMATIONSZENTRUM/Arzt anrufen.[6]
- P305 + P351 + P338: BEI KONTAKT MIT DEN AUGEN: Einige Minuten lang behutsam mit Wasser spülen. Eventuell vorhandene Kontaktlinsen nach Möglichkeit entfernen. Weiter spülen.[6]
- P403 + P235: An einem gut belüfteten Ort aufbewahren. Kühl halten.[1][6]



[Click to download full resolution via product page](#)

Bildunterschrift: Logischer Workflow für die sichere Handhabung von **Trichlormethylsilan**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trichlor(methyl)silan – Wikipedia [de.wikipedia.org]
- 2. Chlor(trimethyl)silan – Wikipedia [de.wikipedia.org]
- 3. Chlortrimethylsilan [chemie.de]
- 4. Hydrolyse von Chlormethylsilanen [chemiedidaktik.uni-wuppertal.de]
- 5. Geschwindigkeit der Hydrolyse von Chlormethylsilanen [chemiedidaktik.uni-wuppertal.de]
- 6. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Trichlormethylsilan grundlegende Eigenschaften und Reaktivität]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14281748#trichlormethylsilan-grundlegende-eigenschaften-und-reaktivit-t]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com